Essential Safety and Logistics for Handling Sebacic Acid

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Compound of Interest

Compound Name:	*Sebacic Acid*
CAS No.:	*111-20-6*
Cat. No.:	*B1670060*

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Sebacic acid is a dicarboxylic acid that typically appears as a white crystalline powder or granules.[1][2] While it is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, proper handling, storage, and disposal are crucial to ensure laboratory safety and environmental protection.[2][3][4][5]

Personal Protective Equipment (PPE)

When handling **sebacic acid**, it is essential to use appropriate personal protective equipment to prevent contact and inhalation of dust.[2][6]

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[1][2][7] In some workplaces, a face shield may also be appropriate.[6]
- Hand Protection: Impervious gloves are required to prevent skin exposure.[1][2][7] Protective gloves should be selected based on an evaluation of the potential hazards, duration of use, and the physical conditions of the workplace.[6]
- Skin and Body Protection: Wear clean, protective body-covering clothing to minimize skin contact.[1][2] Impervious clothing is recommended.[7]

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- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved air-purifying respirator.[1][2] For uncontrolled releases or when exposure limits may be exceeded, a positive-pressure air-supplied respirator should be used.[1]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

- Handling:
  - Use in a well-ventilated area and avoid generating dust.[1][2][6][7]
  - Avoid contact with eyes, skin, and clothing.[1][6][7]
  - Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][6]
  - Do not eat, drink, or smoke in areas where **sebacic acid** is handled.[1][6]
  - Keep containers tightly closed when not in use.[6]
- Storage:
  - Store in a cool, dry, well-ventilated area in tightly closed containers.[1][6][7]
  - Keep away from incompatible substances such as strong acids, strong bases, and strong oxidizers.[8]
  - Protect from heat, sparks, open flames, and direct sunlight.[8]

Disposal Plans

All waste must be handled in accordance with local, state, and federal regulations.[9]

- Uncontaminated Material: If the material is unused and uncontaminated, it may be possible to recycle it.[9]
- Contaminated Material:

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- Containment: Carefully sweep or shovel the solid material into a suitable, closed, and clearly labeled container to avoid creating dust.[2]
- Disposal Method:
  - Incineration: A recommended method is to dissolve or mix the **sebacic acid** with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. This must be performed by trained personnel in a licensed facility.[2]
  - Licensed Waste Disposal Company: The more common approach is to arrange for disposal through a licensed waste disposal company.[2]

- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the chemical itself.[2] If the container is completely empty, it may be recycled.[2]

Quantitative Data: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder or granules[1][2]
Molecular Formula	C10H18O4[2]
Molecular Weight	202.25 g/mol [2]
Melting Point	133-137°C (271-279°F)[2][6]
Boiling Point	294.4°C (562°F) at 100 mmHg[2][6]
Flash Point	220°C (428°F)[2][6]
Solubility in Water	Slight[1][2]
Specific Gravity	1.207 @ 20°C[1][2]

Experimental Protocols: First Aid Measures

In case of exposure, follow these first aid protocols:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]

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- Skin Contact: Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[6] Wash the affected area with soap and water.[1] Get medical attention if irritation develops or persists.[10]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6] Remove contact lenses if present and easy to do.[6] Get medical attention if irritation persists.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical advice.[1][10]

Diagram: **Sebacic Acid** Handling Workflow

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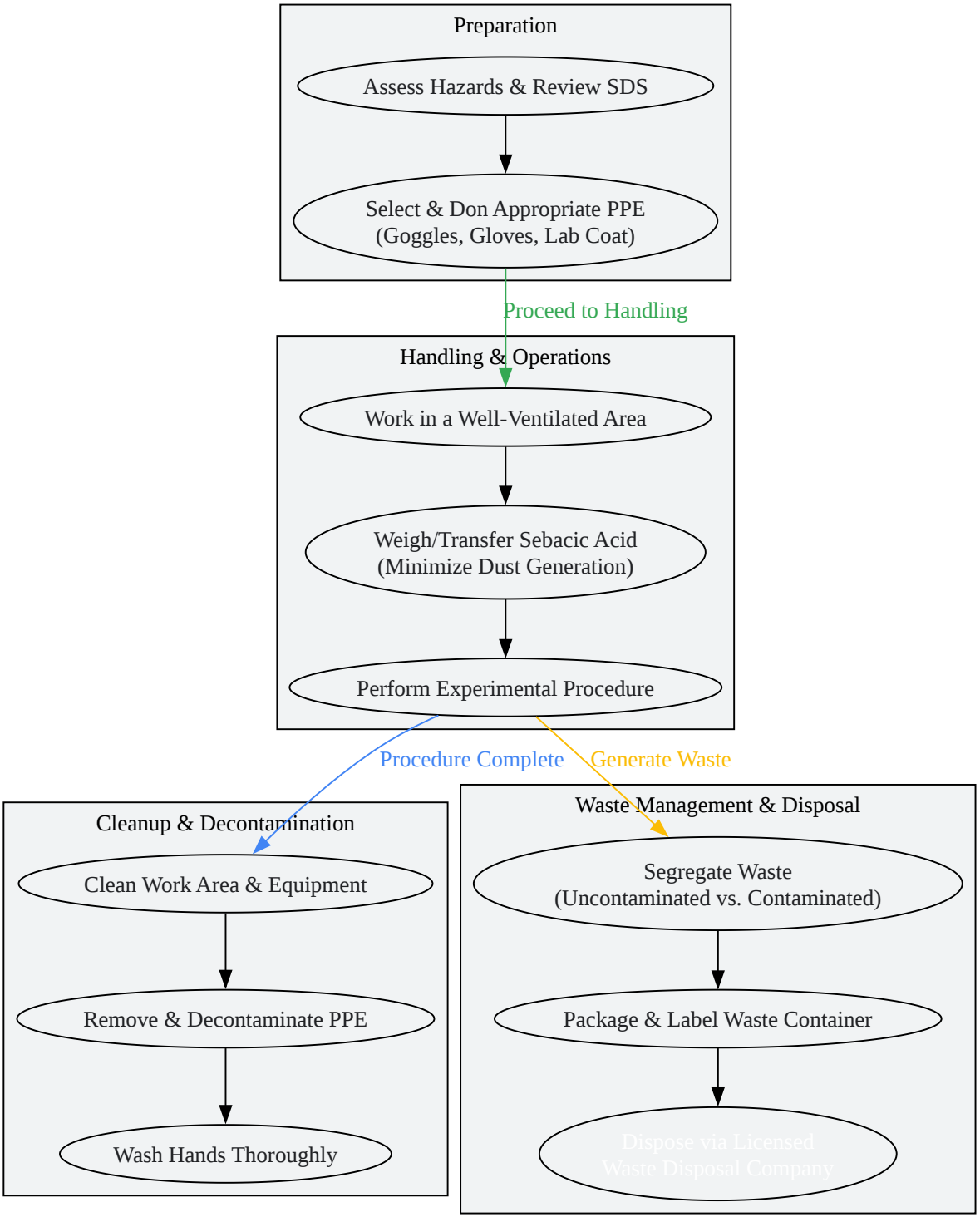

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References

- 1. harwick.com [harwick.com]
- 2. benchchem.com [benchchem.com]
- 3. valsynthese.ch [valsynthese.ch]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. carlroth.com [carlroth.com]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. abmole.com [abmole.com]
- 8. acme-hardesty.com [acme-hardesty.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. Sebacic acid(111-20-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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